

# Personal protective equipment for handling 1-Bromo-2,4,5-trifluorobenzene

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## Compound of Interest

Compound Name: 1-Bromo-2,4,5-trifluorobenzene

Cat. No.: B152817

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## Essential Safety and Handling Guide for 1-Bromo-2,4,5-trifluorobenzene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Bromo-2,4,5-trifluorobenzene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Bromo-2,4,5-trifluorobenzene** is provided in the table below for quick reference.

Property	Value
CAS Number	327-52-6
Molecular Formula	C <sub>6</sub> H <sub>2</sub> BrF <sub>3</sub>
Molecular Weight	210.98 g/mol [1]
Appearance	Colorless to light yellow clear liquid[1]
Boiling Point	144 °C (lit.)[2]
Melting Point	-19 °C (lit.)[2]
Density	1.802 g/mL at 25 °C (lit.)[2]
Flash Point	45 °C (closed cup)[3]
Solubility	Insoluble in water

## Operational Protocol for Handling 1-Bromo-2,4,5-trifluorobenzene

Adherence to the following step-by-step procedures is critical to ensure personal and environmental safety when working with this compound.

### Personal Protective Equipment (PPE)

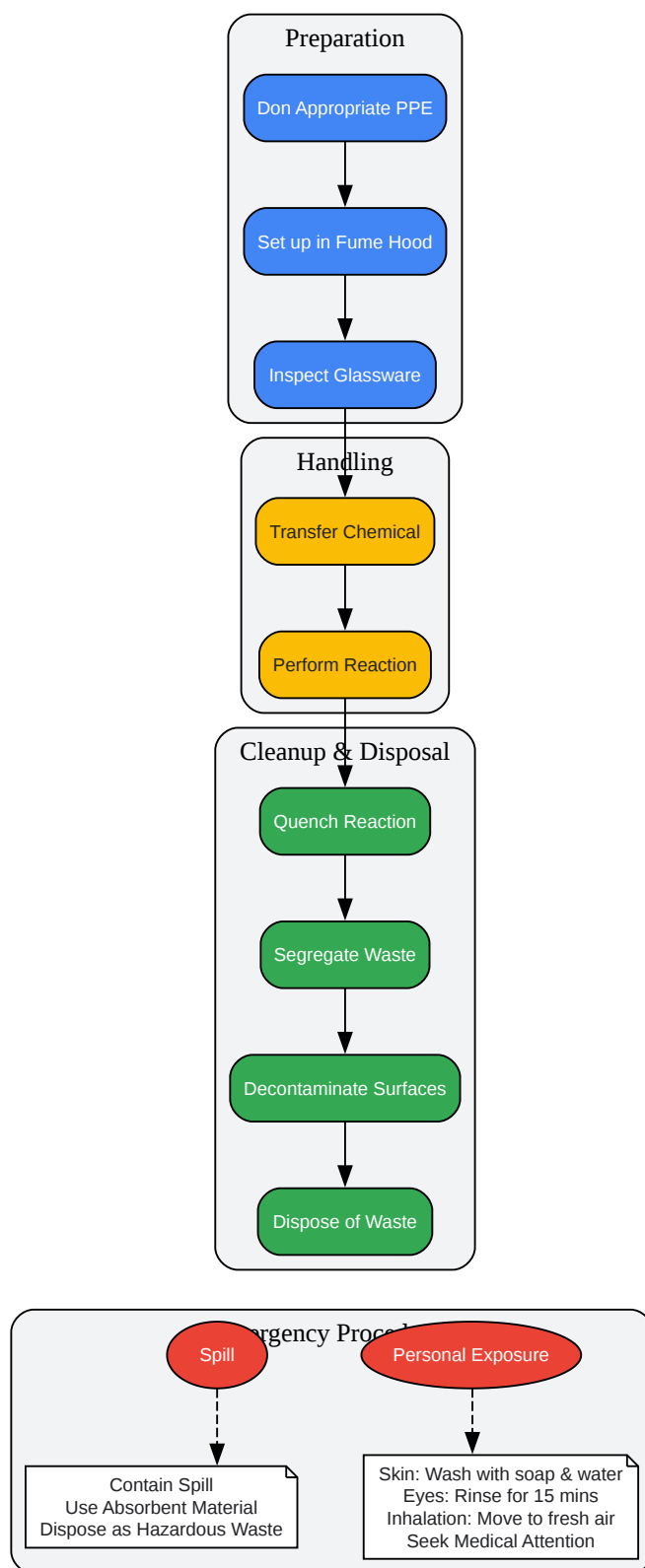
Before beginning any work, ensure the following personal protective equipment is readily available and worn correctly:

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to protect against splashes.[4]
- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile, neoprene). Always inspect gloves for any signs of degradation or puncture before use.
- **Body Protection:** A flame-retardant lab coat or chemical-resistant apron should be worn over personal clothing. For large quantities or in case of a high risk of splashing, chemical-resistant coveralls are recommended.[5]

- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4] If ventilation is inadequate or for prolonged use, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[6] For high concentrations, a self-contained breathing apparatus (SCBA) is necessary.[3]

## Handling and Experimental Workflow

The following diagram outlines the standard workflow for handling **1-Bromo-2,4,5-trifluorobenzene**, from preparation to disposal.



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Caption: Workflow for handling **1-Bromo-2,4,5-trifluorobenzene**.

## Step-by-Step Handling Procedure:

- Preparation:
  - Ensure that a safety shower and eyewash station are readily accessible and in working order.[\[3\]](#)[\[4\]](#)
  - Work in a well-ventilated area, preferably a chemical fume hood.[\[3\]](#)[\[4\]](#)
  - Keep the chemical away from heat, sparks, and open flames as it is flammable.[\[7\]](#)[\[8\]](#)
  - Use explosion-proof electrical and lighting equipment.[\[7\]](#)
  - Ground and bond containers when transferring the material to prevent static discharge.[\[3\]](#)[\[8\]](#)
- During Use:
  - Avoid breathing vapors or mist.[\[4\]](#)
  - Prevent contact with skin and eyes.[\[3\]](#)
  - Use only non-sparking tools.[\[3\]](#)[\[8\]](#)
  - Keep the container tightly closed when not in use.[\[7\]](#)
- After Use:
  - Wash hands thoroughly after handling.[\[4\]](#)
  - Contaminated clothing should be removed and washed before reuse.[\[4\]](#)[\[7\]](#)

## Emergency and Disposal Plans

### Spill Procedures

- Small Spills:
  - Evacuate non-essential personnel from the area.

- Wearing appropriate PPE, contain the spill.
- Absorb the spill with an inert material such as sand, silica gel, or universal binder.[4]
- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills:
  - Evacuate the area immediately.
  - Alert your institution's emergency response team.
  - Do not attempt to clean up a large spill without proper training and equipment.

## First Aid Measures

- In case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Seek immediate medical attention.[3]
- In case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[4] If skin irritation occurs, get medical advice/attention.[3][7]
- In case of Inhalation: Move the person to fresh air and keep them comfortable for breathing. [3] If not breathing, give artificial respiration. Seek medical attention if you feel unwell.[4][7]
- In case of Ingestion: Do NOT induce vomiting.[3] Rinse mouth with water.[3] Seek immediate medical attention or call a poison control center.[3]

## Disposal Plan

- Waste Generation: All materials contaminated with **1-Bromo-2,4,5-trifluorobenzene**, including the chemical itself, used containers, and spill cleanup materials, must be treated as hazardous waste.
- Waste Collection:

- Collect waste in a clearly labeled, sealed, and appropriate container.
- Do not mix with other waste streams unless instructed to do so by your institution's environmental health and safety department.[3]
- Disposal:
  - Dispose of the hazardous waste through a licensed and approved waste disposal contractor.[4][7][8]
  - Follow all local, state, and federal regulations for hazardous waste disposal.[3] Do not dispose of it down the drain or into the environment.[3]

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- To cite this document: BenchChem. [Personal protective equipment for handling 1-Bromo-2,4,5-trifluorobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b152817#personal-protective-equipment-for-handling-1-bromo-2-4-5-trifluorobenzene]

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